

Essential Safety Protocols for Handling SARS-CoV-2 (COVID-19 Related Materials)

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This document provides crucial safety and logistical information for laboratory personnel handling materials containing SARS-CoV-2, the virus responsible for COVID-19. The following procedural guidance is based on recommendations from the Centers for Disease Control and Prevention (CDC) and the Occupational Safety and Health Administration (OSHA) to ensure a safe laboratory environment.

Risk Assessment and Biosafety Levels

A site-specific and activity-specific risk assessment is mandatory before any work with SARS-CoV-2 begins.^{[1][2][3][4]} The designated Biosafety Level (BSL) and required precautions depend on the procedures being performed.

Biosafety Level	Permitted Activities
BSL-2	Handling of routine diagnostic specimens (e.g., serum, blood, sputum) using Standard Precautions. [5] [6] This includes pathologic examination of inactivated tissues and nucleic acid extraction. [6]
BSL-2 (Enhanced)	Procedures with a potential to generate infectious droplets or aerosols, such as vortexing or sonication, should be performed in a BSL-2 laboratory with additional precautions. [2] [7] This is often referred to as "BSL-2+" or "BSL-2 enhanced". [7]
BSL-3	Required for activities involving virus isolation, cell culture, and initial characterization of viral agents. [2] [4] [5] [6] Any work with high concentrations of the virus or that involves aerosol-generating procedures should be conducted at this level. [2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to mitigate the risk of exposure. All laboratory personnel must be trained on the proper donning, doffing, and disposal of PPE.[\[7\]](#)[\[8\]](#)

PPE Component	BSL-2 Recommendations	BSL-2 (Enhanced) and BSL-3 Recommendations
Lab Coat/Gown	A dedicated lab coat or gown is required.[2]	A solid-front gown with knit or grip cuffs is necessary.[6] A disposable splash-resistant apron may be worn over an open-front lab coat.[7]
Gloves	Disposable, non-sterile gloves are required. Nitrile gloves are often preferred for their flexibility.[6][8]	Double gloves that extend over the sleeve of the lab coat or gown are required.[6][7]
Eye/Face Protection	Eye protection (e.g., safety glasses with side shields, goggles) is mandatory.[2]	A face shield that covers the front and sides of the face or goggles should be worn.[9]
Respiratory Protection	A surgical mask may be recommended based on the risk assessment.[2][7]	A NIOSH-certified N95 respirator or a higher level of respiratory protection (e.g., powered air-purifying respirator - PAPR) is required, especially for aerosol-generating procedures.[2][6][7]

Operational Procedures and Handling

Adherence to strict operational protocols is essential to prevent contamination and exposure.

Specimen Handling:

- All specimens should be treated as potentially infectious.[1][4]
- Timely communication between clinical and laboratory staff is crucial to ensure proper handling of incoming specimens.[1][4]
- Specimens should be appropriately labeled.[4]

Engineering Controls:

- Procedures with the potential to generate aerosols must be conducted within a certified Class II Biosafety Cabinet (BSC).[\[2\]](#)[\[6\]](#)[\[9\]](#)
- For BSL-3 laboratories, a two-door entry system and negative-pressure, single-pass air handling are required.[\[2\]](#)
- Centrifugation of potentially infectious materials should be performed using sealed centrifuge rotors or safety cups, which should be loaded and unloaded within a BSC.[\[2\]](#)[\[6\]](#)

Work Practices:

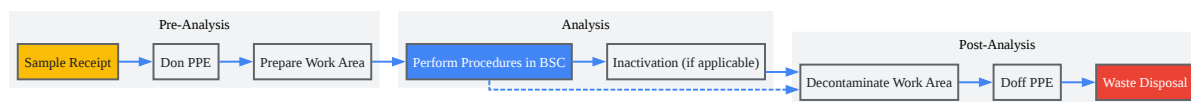
- Follow Standard Precautions, which include hand hygiene and the use of PPE.[\[1\]](#)[\[4\]](#)
- Minimize the use of sharps. If their use is unavoidable, handle them with extreme care.
- Decontaminate work surfaces and equipment with EPA-registered disinfectants effective against SARS-CoV-2.[\[1\]](#)[\[4\]](#) Follow the manufacturer's instructions for dilution, contact time, and safe handling.[\[1\]](#)

Disposal Plan

All waste generated from the handling of SARS-CoV-2 materials must be managed as infectious waste.

- Decontamination: All potentially infectious materials and waste must be decontaminated before disposal. Autoclaving is a common and effective method.
- Packaging: Waste should be placed in leak-proof, labeled containers.
- Regulations: Follow all local, state, and federal regulations for the disposal of biohazardous waste.

Experimental Workflow for Handling SARS-CoV-2 Samples



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Caption: Workflow for handling SARS-CoV-2 samples in a laboratory setting.

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